

methyl tridecanoate CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl tridecanoate

Cat. No.: B3427745

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An In-depth Technical Guide to **Methyl Tridecanoate**

Chemical Identification

CAS Number: 1731-88-0[1][2][3][4][5]

Synonyms:

- Tridecanoic acid, methyl ester[4][6]
- Methyl n-tridecanoate[3][4][6]
- C13:0 Methyl Ester[2][5]
- Tridecanoic acid methyl ester[1][2][4]
- NSC 163375[2][3][5][6]
- Methyletridecanoate[2]
- Methyl tridecylate[4][6]
- Tridecylic Acid methyl ester[5]
- RARECHEM AL BF 0158[2]

Physicochemical Properties

The following table summarizes the key quantitative data for **methyl tridecanoate**.

Property	Value	Reference
Molecular Formula	C14H28O2	[2] [3] [4]
Molecular Weight	228.37 g/mol	[1] [2] [5] [6]
Appearance	Clear colorless liquid	[2] [6]
Melting Point	5.5 °C	[1] [2]
Boiling Point	131 °C at 4 mmHg	[1] [2]
Density	0.864 g/mL at 25 °C	[1] [2]
Refractive Index	n _{20/D} 1.435	[1] [2]
Flash Point	> 110 °C (> 230 °F)	[7] [8]
Solubility	Soluble in chloroform, methanol, and alcohol. Insoluble in water.	[2] [8]
Storage Temperature	Room temperature or refrigerated (-20°C for long term).	[1] [2] [3]

Experimental Protocols

Synthesis: General Method for Esterification of Carboxylic Acids

A common method for synthesizing fatty acid methyl esters like **methyl tridecanoate** is through the esterification of the corresponding carboxylic acid (tridecanoic acid) with methanol, often in the presence of an acid catalyst.

Materials:

- Tridecanoic acid
- Methanol (anhydrous)

- Acid catalyst (e.g., concentrated sulfuric acid, trimethylchlorosilane)
- Round bottom flask
- Magnetic stirrer
- Reflux condenser (if heating)
- Rotary evaporator

Procedure (Room Temperature using Trimethylchlorosilane):

- Place the amino acid (0.1 mol) in a round bottom flask.[9]
- Slowly add freshly distilled chlorotrimethylsilane (0.2 mol) while stirring.[9]
- Add methanol (100 mL) to the mixture.[9]
- Continue stirring the resulting solution or suspension at room temperature.[9]
- Monitor the reaction's completion using Thin Layer Chromatography (TLC).[9]
- Once the reaction is complete, concentrate the mixture using a rotary evaporator to obtain the methyl ester product.[9]

Biological Activity Assay: Evaluation of Anti-Enteric Efficacy

This protocol outlines the in vitro evaluation of **methyl tridecanoate**'s antibacterial activity, as demonstrated in a study on its effect against enteropathogenic bacteria.[10]

Materials:

- **Methyl tridecanoate** (referred to as TAME in the study)
- Enteropathogenic bacterial strains (e.g., E. coli, Enterococcus faecalis, Salmonella enterica)
- Sterilized 96-well microplates

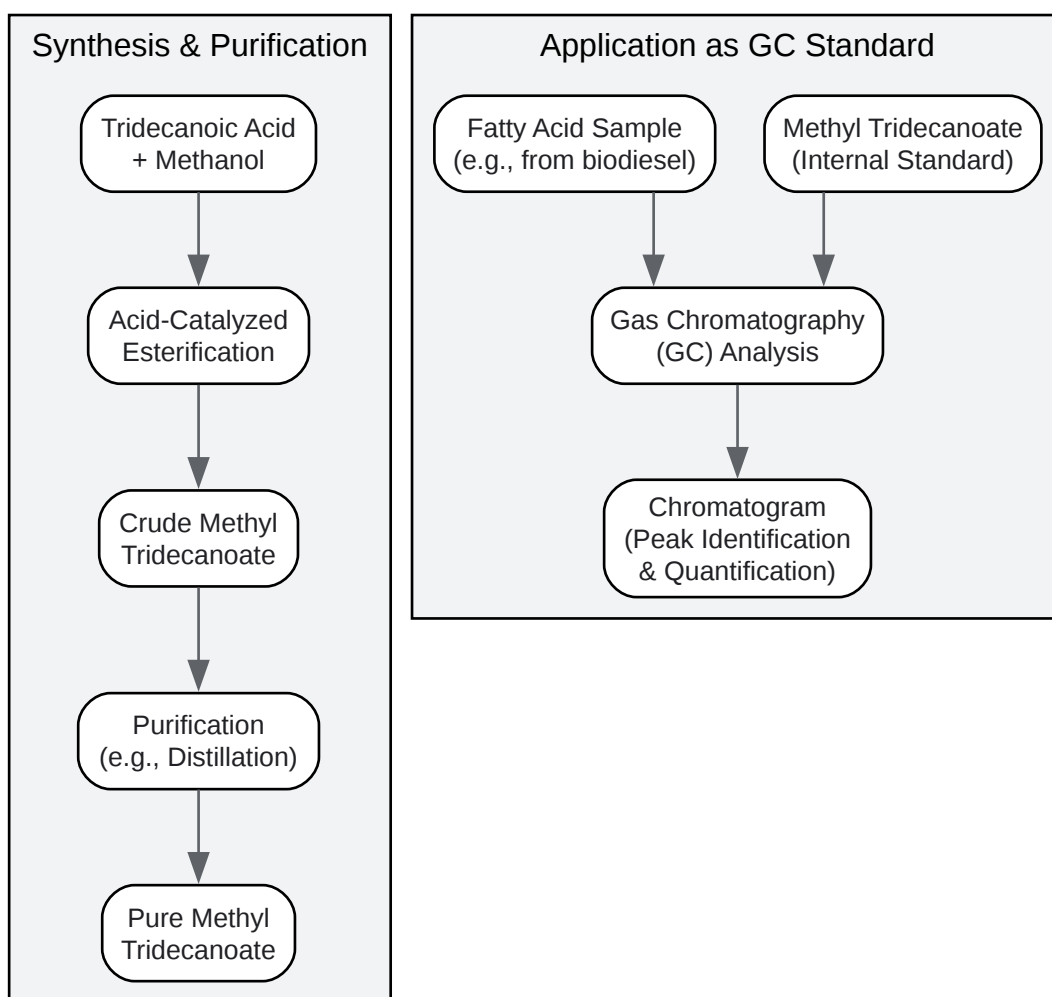
- Bacterial growth medium
- Standard antibiotics (e.g., ampicillin, kanamycin) for synergy studies
- Incubator (37 °C)

Procedure:

- Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC): Determine the MIC and MBC of **methyl tridecanoate** against various enteropathogenic Gram-positive and Gram-negative bacteria to evaluate its anti-enteric efficacy.[\[10\]](#)
- Synergy/Antagonism Study: In a 96-well microplate, expose E. coli MTCC 723 to **methyl tridecanoate** in combination with standard antibiotics (e.g., ampicillin and kanamycin at a final concentration of 50 µg/ml).[\[10\]](#)
- Incubate the microplate at 37 °C for 24 hours.[\[10\]](#)
- Cellular Disruption Analysis (Lactate Dehydrogenase Assay): Assess the extracellular leakage of lactate dehydrogenase (LDH) from bacterial cells (e.g., Enterococcus faecalis and Salmonella enterica) after treatment with **methyl tridecanoate** (e.g., at doses of 375 µg/ml and 750 µg/ml) to quantify cell membrane damage.[\[10\]](#)
- Morphological Analysis (Scanning Electron Microscopy - SEM): Use SEM to visualize the effect of **methyl tridecanoate** on the cellular morphology of bacteria like E. coli and E. faecalis, looking for signs of cell rupturing and autolysis.[\[10\]](#)

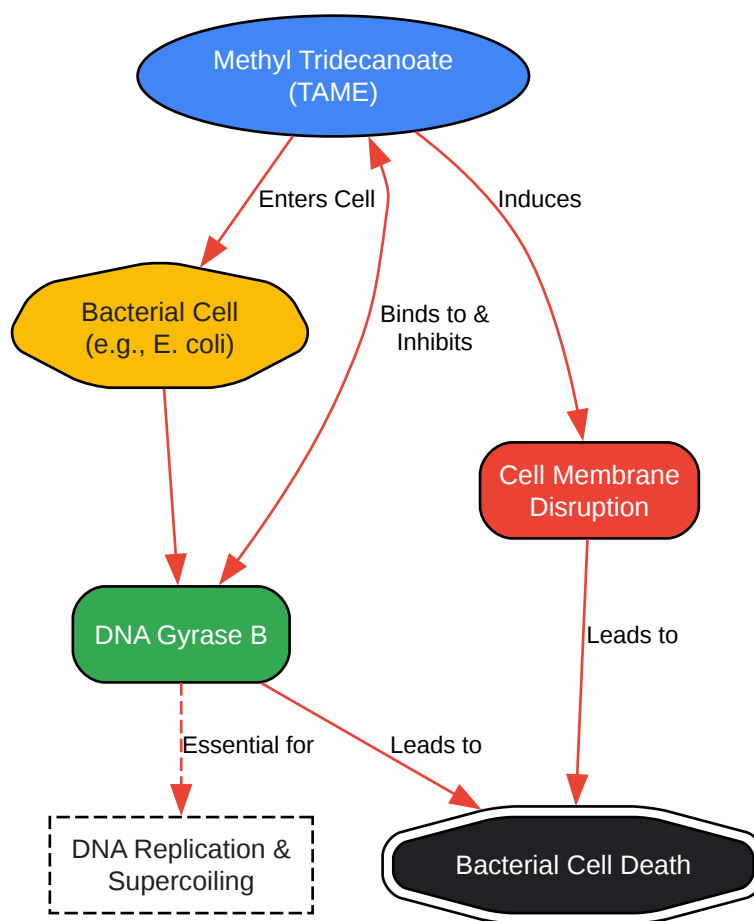
Visualizations: Workflows and Mechanisms

The following diagrams illustrate key applications and the proposed mechanism of action for **methyl tridecanoate**.



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Caption: General workflows for the synthesis of **methyl tridecanoate** and its use as a standard.



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Caption: Proposed antibacterial mechanism of action for **methyl tridecanoate**.

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- To cite this document: BenchChem. [methyl tridecanoate CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427745#methyl-tridecanoate-cas-number-and-synonyms]

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